

Technical Support Center: AMP-PNP Lithium Hydrate

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Compound of Interest

Compound Name: AMP-PNP lithium hydrate

Cat. No.: B15547534

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Welcome to the technical support center for Adenosine 5'-(β,γ -imido)triphosphate (AMP-PNP) lithium hydrate. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common solubility issues and other challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **AMP-PNP lithium hydrate** and why is it used?

A1: **AMP-PNP lithium hydrate** is a non-hydrolyzable analog of adenosine triphosphate (ATP). [1] In this molecule, an imido group (-NH-) replaces the oxygen atom between the β and γ phosphates of ATP. This modification makes the terminal phosphate bond resistant to cleavage by ATPases and other enzymes that typically hydrolyze ATP.[2] Consequently, AMP-PNP can bind to the ATP-binding sites of enzymes, effectively "locking" them in an ATP-bound state without being consumed. This property makes it an invaluable tool for studying the mechanisms of ATP-dependent enzymes such as kinases, motor proteins (e.g., myosin and kinesin), and certain ion channels.[1][2]

Q2: What is the general solubility of **AMP-PNP lithium hydrate**?

A2: **AMP-PNP lithium hydrate** is generally soluble in water.^[3] The maximum concentration in water is typically around 50 mg/mL, which corresponds to approximately 50 mM.^[3] Some suppliers suggest that sonication and warming can aid in the dissolution of the compound.

Q3: How should **AMP-PNP lithium hydrate** be stored?

A3: Proper storage is crucial to maintain the integrity of AMP-PNP.

- Solid Form: The lyophilized powder should be stored at -20°C upon arrival.^{[2][3]}
- Stock Solutions: It is recommended to prepare stock solutions, aliquot them into single-use volumes, and store them at -70°C.^[3] Stock solutions are stable for up to 3 months at this temperature, with approximately 5% hydrolysis observed after 6 months.^[3]
- Thawed Aliquots: Once an aliquot is thawed, it should be used within one week. It is important to avoid repeated freeze-thaw cycles.^[2]

Q4: Is AMP-PNP sensitive to pH?

A4: Yes, AMP-PNP is very unstable in acidic conditions.^[3] At low pH, it will rapidly hydrolyze to the corresponding phosphoramidate and inorganic phosphate. Therefore, it is critical to maintain a neutral or slightly alkaline pH (around 7.4) for stock solutions and experimental buffers.^{[2][3]}

Troubleshooting Guide: Solubility Issues

Precipitation of **AMP-PNP lithium hydrate** can be a frustrating issue. This guide provides a systematic approach to identify and resolve these problems.

Issue 1: Precipitate forms immediately upon dissolving the powder.

Potential Cause	Explanation	Recommended Solution
Low Quality Water	The presence of contaminants or incorrect pH in the water can affect solubility.	Use ultrapure, nuclease-free water with a neutral pH.
Incorrect Temperature	Attempting to dissolve the powder in cold water may hinder the process.	Use room temperature water. Gentle warming (e.g., to 37°C) can also help, but avoid excessive heat.
Insufficient Mixing	The powder may not have fully dissolved.	Vortex the solution for a sufficient amount of time. Brief sonication can also be effective in breaking up small aggregates.

Visual Cue: The solution appears cloudy or contains visible solid particles immediately after adding the powder and attempting to dissolve it.

Issue 2: Precipitate forms after adding to a buffer or during an experiment.

Potential Cause	Explanation	Recommended Solution
Buffer Incompatibility	Certain buffer components, particularly at high concentrations, can interact with AMP-PNP and cause it to precipitate. While soluble in phosphate buffer at 0.1 M, higher concentrations or the presence of other salts might be problematic.[3]	Test the solubility of AMP-PNP in your specific buffer system at the final working concentration before starting a critical experiment. Consider using common compatible buffers like HEPES or Tris at a neutral pH.
High Divalent Cation Concentration	High concentrations of divalent cations, such as Mg^{2+} or Ca^{2+} , can sometimes lead to the formation of insoluble phosphate salts.	While Mg^{2+} is often required for the activity of ATP-dependent enzymes, its concentration should be optimized. Avoid excessively high concentrations of divalent cations in your buffer.
Incorrect pH	As mentioned, AMP-PNP is unstable at low pH. A drop in the buffer's pH during the experiment could lead to hydrolysis and precipitation of the byproducts.	Ensure your buffer has sufficient buffering capacity to maintain a stable pH throughout the experiment. Regularly check the pH of your stock buffers.
High Ionic Strength	The overall salt concentration of the buffer can influence the solubility of charged molecules like AMP-PNP.[4][5]	If you suspect high ionic strength is an issue, try to reduce the concentration of other salts in your buffer, if experimentally feasible.
Low Temperature	If the experiment is conducted at a low temperature (e.g., on ice), the solubility of AMP-PNP may decrease.	If possible, perform the experiment at a temperature where AMP-PNP remains soluble. If low temperatures are required, use a lower concentration of AMP-PNP.

Visual Cue: The initially clear solution becomes cloudy or develops a visible precipitate over time, upon addition of other reagents, or when cooled.

Data Presentation

Table 1: Solubility and Stability of **AMP-PNP Lithium Hydrate**

Parameter	Value	Conditions	Reference(s)
Maximum Solubility in Water	50 mg/mL (~50 mM)	Room Temperature	[3]
Recommended Storage (Solid)	-20°C	Lyophilized powder	[2][3]
Recommended Storage (Solution)	-70°C	Aliquoted stock solutions	[3]
Stability of Stock Solution	Up to 3 months	At -70°C	[3]
Hydrolysis Rate	~5% after 6 months	At -70°C	[3]
pH Sensitivity	Unstable in acidic conditions	Low pH	[3]
Recommended pH	~7.4	For stock solutions and buffers	[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM AMP-PNP Stock Solution

Materials:

- **AMP-PNP lithium hydrate** powder
- Ultrapure, nuclease-free water
- Sterile microcentrifuge tubes

Procedure:

- Allow the **AMP-PNP lithium hydrate** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weigh out the desired amount of AMP-PNP powder. For example, to make 1 mL of a 100 mM solution (assuming a molecular weight of approximately 529.93 g/mol for the tetralithium salt), you would need 52.99 mg.
- Add the appropriate volume of ultrapure water to the powder.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gently warm the solution to 37°C or sonicate briefly to aid dissolution.
- (Optional) If a buffered stock is desired, the AMP-PNP can be dissolved in a buffer such as 50 mM HEPES, pH 7.4.[\[2\]](#)
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -70°C.

Protocol 2: Kinase Activity Assay using AMP-PNP as a Competitive Inhibitor

Principle: This assay measures the ability of a kinase to phosphorylate a substrate in the presence of ATP. AMP-PNP is used as a negative control or a competitive inhibitor to confirm that the observed activity is ATP-dependent.

Materials:

- Purified kinase
- Kinase-specific substrate (peptide or protein)
- ATP solution
- AMP-PNP stock solution (e.g., 100 mM)

- Kinase reaction buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.1% β-mercaptoethanol)
- Detection reagent (e.g., ADP-Glo™, radioactive [γ-³²P]ATP, or a phosphospecific antibody)

Procedure:

- Prepare the kinase reaction mix by combining the kinase reaction buffer, the kinase, and its substrate in a microplate well.
- Prepare three sets of reactions:
 - Positive Control: Add ATP to the final desired concentration (e.g., 100 μM).
 - Negative Control: Add AMP-PNP to the same final concentration as ATP (e.g., 100 μM).
 - No Nucleotide Control: Add an equal volume of water or buffer.
- Initiate the reaction by adding the nucleotide (ATP or AMP-PNP) or water.
- Incubate the plate at the optimal temperature for the kinase (e.g., 30°C) for a predetermined amount of time (e.g., 30 minutes).
- Stop the reaction according to the detection method's instructions (e.g., by adding a stop solution or boiling in SDS-PAGE sample buffer).
- Detect the amount of phosphorylated substrate using your chosen method.

Expected Outcome: The positive control with ATP should show a high level of substrate phosphorylation. The negative control with AMP-PNP and the no-nucleotide control should show little to no phosphorylation, confirming that the kinase activity is ATP-dependent and that AMP-PNP does not serve as a phosphate donor for this enzyme.

Protocol 3: Myosin ATPase Activity Assay

Principle: This assay measures the ATPase activity of myosin by quantifying the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP. AMP-PNP is used to demonstrate the ATP-dependence of the reaction.

Materials:

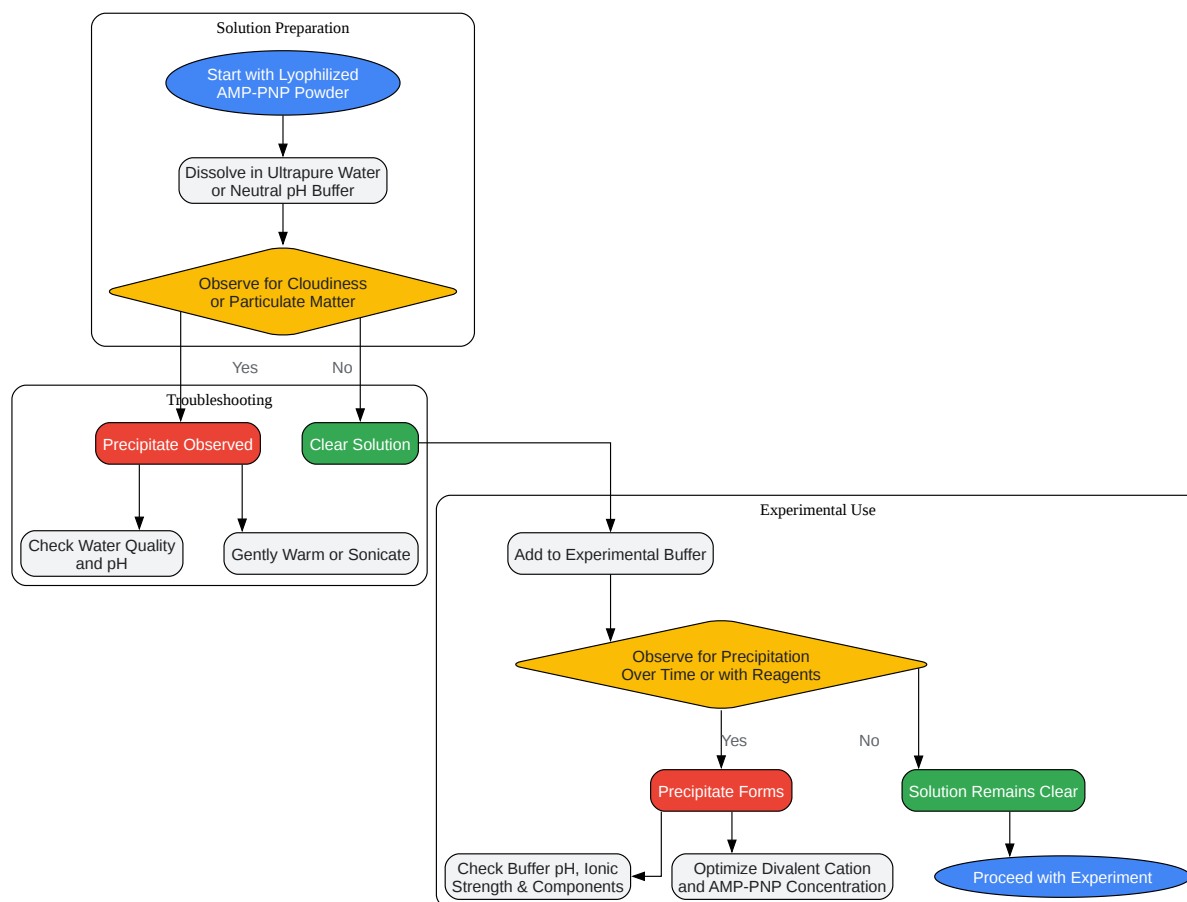
- Purified myosin
- Actin filaments (optional, as an activator)
- ATP solution
- AMP-PNP stock solution
- Assay buffer (e.g., 20 mM MOPS pH 7.0, 5 mM MgCl₂, 0.1 mM EGTA)
- Phosphate detection reagent (e.g., Malachite Green)

Procedure:

- Set up the reactions in microcentrifuge tubes by adding the assay buffer and myosin. If using actin, pre-incubate the myosin with actin filaments.
- Prepare three conditions:
 - ATP: Add ATP to a final concentration of 1 mM.
 - AMP-PNP: Add AMP-PNP to a final concentration of 1 mM.
 - No Nucleotide: Add an equal volume of buffer.
- Incubate the reactions at 25°C for a set time (e.g., 15 minutes).
- Stop the reaction by adding a stop solution (e.g., an acid).
- Add the phosphate detection reagent to each tube and incubate according to the manufacturer's instructions to allow color development.
- Measure the absorbance at the appropriate wavelength (e.g., 650 nm for Malachite Green).
- Calculate the amount of phosphate released using a standard curve.

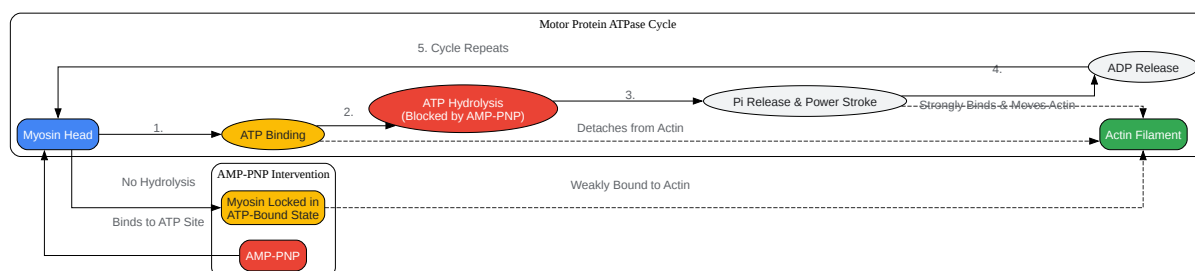
Expected Outcome: The reaction with ATP should show a significant increase in absorbance, indicating phosphate release. The reactions with AMP-PNP and no nucleotide should show minimal to no change in absorbance, confirming that the observed ATPase activity is specific to ATP hydrolysis.

Visualizations



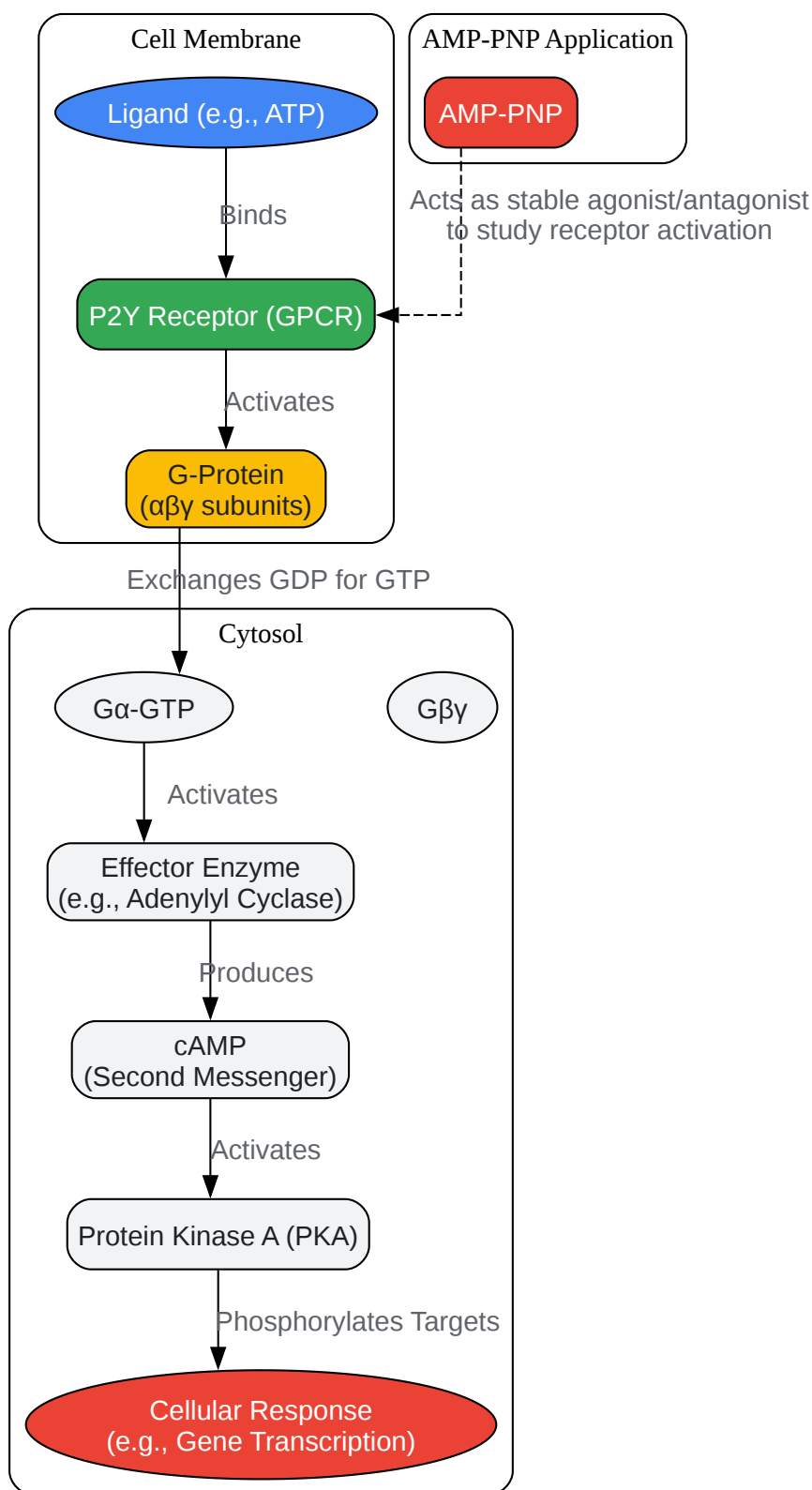
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Caption: Troubleshooting workflow for AMP-PNP precipitation issues.



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Caption: Role of AMP-PNP in the motor protein (myosin) ATPase cycle.



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Caption: Use of AMP-PNP in studying G-Protein Coupled Receptor (GPCR) signaling.

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